

Navigating the Safe Disposal of TMX-2164: A Procedural Guide

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Compound of Interest

Compound Name: TMX-2164

Cat. No.: B10821743

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This guide provides essential safety and logistical information for the proper disposal of **TMX-2164**, a potent and irreversible B-cell lymphoma 6 (BCL6) inhibitor. Adherence to these procedures is critical to ensure personnel safety and environmental compliance within research and drug development settings.

Pre-Disposal Handling and Storage

Proper handling and storage of **TMX-2164** are paramount to minimize risks prior to disposal. The following table summarizes key recommendations:

Parameter	Recommendation	Source
Storage Temperature	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.	MedchemExpress
Handling	Avoid inhalation, ingestion, and contact with skin and eyes. Use personal protective equipment (PPE) as outlined in Section 2.	MedchemExpress
Workplace Exposure	Ensure adequate ventilation.	MedchemExpress

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling and disposing of **TMX-2164**.

Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166.
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	Respiratory protection is not required. Where protection from nuisance levels of dusts are desired, use type N95 (US) or type P1 (EN 143) dust masks. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Disposal Protocol

TMX-2164 waste must be treated as hazardous chemical waste. The following step-by-step protocol outlines the required disposal procedure.

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